

Nervonyl methane sulfonate quality control and assurance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nervonyl methane sulfonate

Cat. No.: B15600796

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Technical Support Center: Nervonyl Methane Sulfonate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and assurance of **nervonyl methane sulfonate**.

Frequently Asked Questions (FAQs)

Q1: What is **Nervonyl Methane Sulfonate**?

A1: **Nervonyl methane sulfonate** (CAS No. 51040-60-9), also known as (Z)-15-Tetracosen-1-ol methanesulfonate, is an organosulfur compound.^[1] It is a derivative of nervonic acid, a long-chain monounsaturated omega-9 fatty acid.^[2] Its molecular formula is C₂₅H₅₀O₃S.^{[1][3]}

Q2: What are the recommended storage conditions for **Nervonyl Methane Sulfonate**?

A2: To ensure stability and prevent degradation, **Nervonyl Methane Sulfonate** should be stored in a freezer at -20°C.^{[1][3]} It is advisable to keep the container tightly sealed to protect it from moisture.

Q3: What is the typical purity of commercially available **Nervonyl Methane Sulfonate**?

A3: Commercial suppliers typically offer **Nervonyl Methane Sulfonate** with a purity of greater than 99%.^{[1][3]}

Q4: What are potential impurities in **Nervonyl Methane Sulfonate**?

A4: Potential impurities could include residual starting materials from its synthesis, such as nervonyl alcohol or methanesulfonic acid. Other possible impurities might be byproducts of the reaction or small amounts of related fatty acid methane sulfonates. In the broader context of methanesulfonate synthesis, genotoxic impurities like methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS) can be a concern if corresponding alcohols are present during manufacturing.^{[4][5][6]}

Q5: In what solvents is **Nervonyl Methane Sulfonate** soluble?

A5: While specific solubility data for **nervonyl methane sulfonate** is not readily available, based on its long hydrocarbon chain, it is expected to be soluble in nonpolar organic solvents such as hexane, heptane, and dichloromethane. Its solubility in polar solvents like water is expected to be very low.

Troubleshooting Guides

This section addresses common issues that may arise during the handling and analysis of **Nervonyl Methane Sulfonate**.

Problem	Potential Cause	Suggested Solution
Low Purity Detected by GC/HPLC	- Incomplete reaction during synthesis.- Degradation of the compound due to improper storage.	- Review the synthetic procedure for potential optimizations.- Ensure the compound has been stored at the recommended -20°C in a tightly sealed container. [1] [3]
Precipitation in Solution	- Poor solubility in the chosen solvent.- The solution is supersaturated.	- Select a more appropriate nonpolar solvent.- Gently warm the solution or use sonication to aid dissolution.- Prepare a more dilute solution.
Inconsistent Analytical Results	- Inconsistent sample preparation.- Instrument variability.	- Standardize the sample preparation protocol.- Calibrate the analytical instrument before each use.
Appearance of Unexpected Peaks in Chromatogram	- Contamination of the sample.- Degradation of the compound.	- Use high-purity solvents and clean glassware.- Analyze a freshly prepared sample to check for degradation products.

Experimental Protocols

Below are detailed methodologies for key quality control experiments for **Nervonyl Methane Sulfonate**.

Purity Determination by Gas Chromatography (GC)

This method is suitable for analyzing the fatty acid methyl ester derived from **nervonyl methane sulfonate**.

- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID).

- Column: A highly polar capillary column, such as one coated with 100% poly(biscyanopropyl siloxane), is recommended for separating fatty acid methyl esters.[7]
- Carrier Gas: Hydrogen or Helium.
- Injector Temperature: 250°C.
- Detector Temperature: 300°C.
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp to 200°C at 10°C/minute.
 - Ramp to 240°C at 5°C/minute, hold for 10 minutes.
- Sample Preparation (Transesterification):
 - Accurately weigh about 10 mg of **nervonyl methane sulfonate** into a screw-cap tube.
 - Add 2 mL of 1% sulfuric acid in methanol.
 - Heat at 80-100°C for 1 hour.
 - Cool to room temperature.
 - Add 1 mL of hexane and 1 mL of 0.9% NaCl solution.
 - Vortex and centrifuge to separate the layers.
 - Inject the upper hexane layer into the GC.[8]
- Data Analysis: Calculate the purity based on the peak area percentage of the nervonyl methyl ester relative to all other peaks.

Identity Confirmation by Mass Spectrometry (MS)

- Instrumentation: Mass spectrometer coupled with a GC or LC system.

- Ionization Mode: Electrospray Ionization (ESI) or Electron Impact (EI).
- Analysis:
 - In positive ion mode, expect to observe the molecular ion $[M+H]^+$ or $[M+Na]^+$. For **nervonyl methane sulfonate** (MW: 430.73), these would be at m/z 431.73 and 453.71, respectively.
 - Analyze the fragmentation pattern to confirm the structure.

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

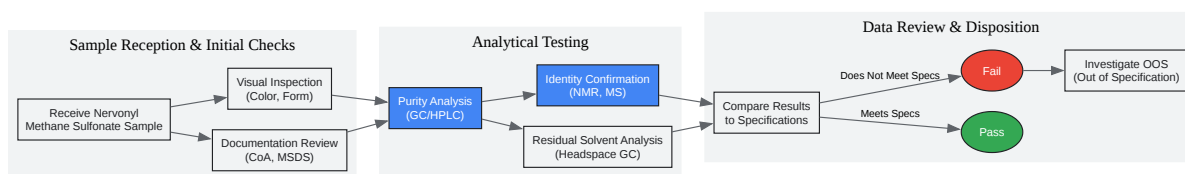
- Solvent: Deuterated chloroform ($CDCl_3$).
- 1H NMR:
 - Expect signals from the methyl group of the methanesulfonate moiety around 2.8-3.0 ppm (singlet, 3H).
 - The methylene group attached to the oxygen of the sulfonate ester should appear around 4.2-4.4 ppm (triplet, 2H).
 - The vinyl protons of the cis-double bond will be in the region of 5.3-5.4 ppm (multiplet, 2H).
 - The long alkyl chain will show a complex of signals between 0.8 and 2.1 ppm.
- ^{13}C NMR:
 - The carbon of the methyl group in the methanesulfonate will be around 37-39 ppm.
 - The carbon of the methylene group attached to the sulfonate oxygen will be in the 68-70 ppm region.
 - The carbons of the double bond will appear around 129-131 ppm.
 - The carbons of the long alkyl chain will resonate between 14 and 32 ppm.

Data Presentation

Table 1: Typical Specifications for **Nervonyl Methane Sulfonate**

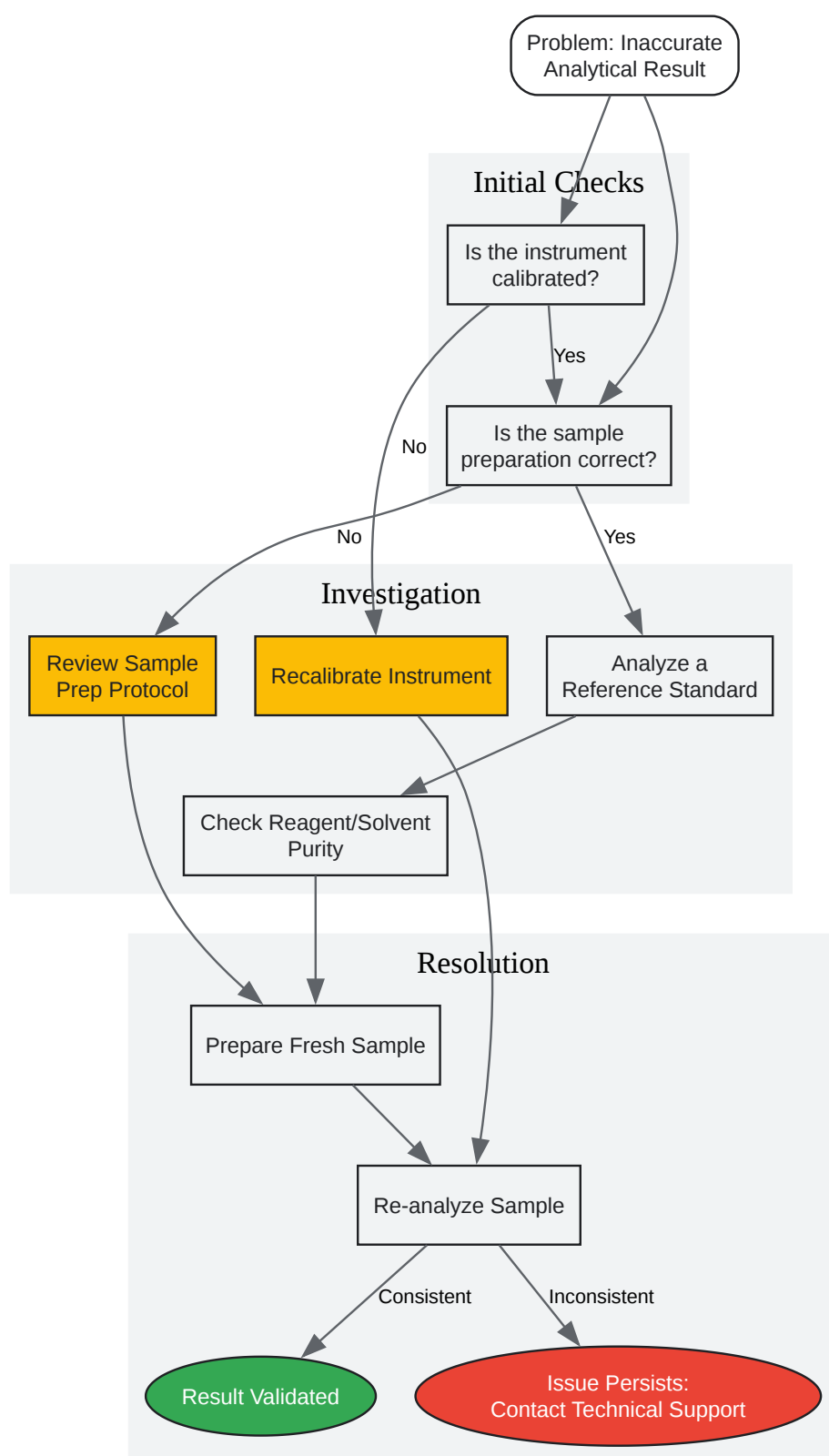
Parameter	Specification	Analytical Method
Appearance	White to off-white solid	Visual Inspection
Purity	$\geq 99\%$	GC or HPLC
Identity	Conforms to structure	NMR, MS
Molecular Weight	430.73 g/mol [1]	Mass Spectrometry

Visualizations



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Caption: Quality Control Workflow for **Nervonyl Methane Sulfonate**.



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Caption: Troubleshooting Decision Tree for Analytical Issues.

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- To cite this document: BenchChem. [Nervonyl methane sulfonate quality control and assurance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15600796#nervonyl-methane-sulfonate-quality-control-and-assurance]

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